

Technical Support Center: 2-Bromo-4'-hydroxyacetophenone

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Compound of Interest		
Compound Name:	2-Bromo-4'-hydroxyacetophenone	
Cat. No.:	B064651	Get Quote

This technical support center is designed to assist researchers, scientists, and drug development professionals in the proper storage, handling, and stability assessment of **2-Bromo-4'-hydroxyacetophenone**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 2-Bromo-4'-hydroxyacetophenone?

A1: To ensure its stability, **2-Bromo-4'-hydroxyacetophenone** should be stored in a tightly sealed container in a cool, dry, and dark place.[1][2] The recommended storage temperature is between 2-8°C.[3][4][5] It is also advisable to store the compound under an inert atmosphere, such as argon or nitrogen, to protect it from moisture and oxidation, as it is known to be hygroscopic.[3][4]

Q2: What are the main safety precautions to take when handling this compound?

A2: **2-Bromo-4'-hydroxyacetophenone** is a hazardous substance and requires careful handling in a well-ventilated area.[1][2] It is corrosive, a lachrymator (induces tearing), and harmful if swallowed.[3][6] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn.[1][3] Avoid inhalation of dust and contact with skin and eyes.[1]

Q3: What are the physical and chemical properties of **2-Bromo-4'-hydroxyacetophenone**?



A3: **2-Bromo-4'-hydroxyacetophenone** is a pale beige to white solid.[3][4] It is slightly soluble in chloroform and methanol.[3][4] Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	2491-38-5	[3][4][7]
Molecular Formula	C8H7BrO2	[3][4]
Molecular Weight	215.04 g/mol	[3][4]
Melting Point	123-126°C	[3][4]
Boiling Point	338.7±17.0°C (Predicted)	[3][4]
Density	1.622±0.06 g/cm³ (Predicted)	[3][4]

Q4: What are the signs of degradation of **2-Bromo-4'-hydroxyacetophenone**?

A4: As a reactive α-bromoketone, this compound can degrade over time, especially if not stored properly.[8] Signs of degradation include a noticeable discoloration (yellowing or browning) and the presence of a sharp, acidic odor due to the release of hydrogen bromide (HBr).[8] It is recommended to use the compound when it is as fresh as possible and to verify its purity if it has been stored for an extended period.[8]

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **2-Bromo-4'-hydroxyacetophenone**.

Issue 1: Low or no yield in a reaction where **2-Bromo-4'-hydroxyacetophenone** is a reactant.

- Potential Cause: Decomposition of the compound under the reaction conditions. α-Bromoketones are susceptible to degradation in the presence of bases and nucleophiles.[8]
 The phenolic hydroxyl group can also be deprotonated by bases, forming a reactive phenoxide that can lead to side reactions.[8]
- Recommended Solution:

Troubleshooting & Optimization





- pH Control: Maintain a neutral or slightly acidic pH if possible. Avoid using strong bases like sodium hydroxide.[8] If a base is necessary, consider a weaker, non-nucleophilic base and add it at a low temperature.[8]
- Temperature Control: Perform the reaction at the lowest possible temperature that allows for a reasonable reaction rate.[8]
- Protecting Groups: To prevent interference from the reactive hydroxyl group, consider protecting it (e.g., as a silyl ether or acetate ester) before the reaction.[8]

Issue 2: Formation of multiple byproducts, complicating purification.

- Potential Cause: Multiple degradation pathways may be occurring, such as selfcondensation or reaction with other nucleophiles present in the reaction mixture.[8] Exposure to heat and light can also accelerate decomposition.[8]
- Recommended Solution:
 - Inert Atmosphere: Conduct the reaction under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidative degradation.[8]
 - Light Protection: Protect the reaction mixture from light, especially if the reaction is run for an extended period.
 - Purity of Starting Material: Ensure the 2-Bromo-4'-hydroxyacetophenone used is of high purity. Impurities can catalyze decomposition. Consider purifying the compound by recrystallization from methanol if its purity is questionable.[3]

Logical Troubleshooting Flow:





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Caption: Troubleshooting guide for reactions with **2-Bromo-4'-hydroxyacetophenone**.

Experimental Protocols

Protocol 1: Forced Degradation Study of 2-Bromo-4'-hydroxyacetophenone

This protocol outlines a general procedure to assess the stability of **2-Bromo-4'- hydroxyacetophenone** under various stress conditions. This is crucial for identifying potential degradants and developing stability-indicating analytical methods.

Materials:

- 2-Bromo-4'-hydroxyacetophenone
- Methanol or acetonitrile (HPLC grade)
- 0.1 N Hydrochloric acid (HCl)
- 0.1 N Sodium hydroxide (NaOH)



- 3% Hydrogen peroxide (H₂O₂)
- HPLC system with a suitable detector (e.g., UV-Vis)
- C18 reverse-phase HPLC column

Procedure:

- Stock Solution Preparation: Prepare a stock solution of **2-Bromo-4'-hydroxyacetophenone** (e.g., 1 mg/mL) in methanol or acetonitrile.[8]
- Acidic Degradation:
 - Mix 1 mL of the stock solution with 1 mL of 0.1 N HCl.[8]
 - Keep the solution at a controlled temperature (e.g., 60°C) for a specified time (e.g., 2, 4, 8, 24 hours).[8]
 - At each time point, withdraw an aliquot, neutralize it with an equivalent amount of 0.1 N
 NaOH, and dilute with the mobile phase for HPLC analysis.[8]
- Basic Degradation:
 - Mix 1 mL of the stock solution with 1 mL of 0.1 N NaOH.[8]
 - Keep the solution at room temperature and monitor at shorter intervals (e.g., 5, 15, 30, 60 minutes) due to expected rapid degradation.
 - At each time point, withdraw an aliquot, neutralize it with an equivalent amount of 0.1 N
 HCI, and dilute with the mobile phase for HPLC analysis.[8]
- Oxidative Degradation:
 - Mix 1 mL of the stock solution with 1 mL of 3% H₂O₂.[8]
 - Keep the solution at room temperature for a specified time (e.g., 2, 4, 8, 24 hours),
 protected from light.[8]

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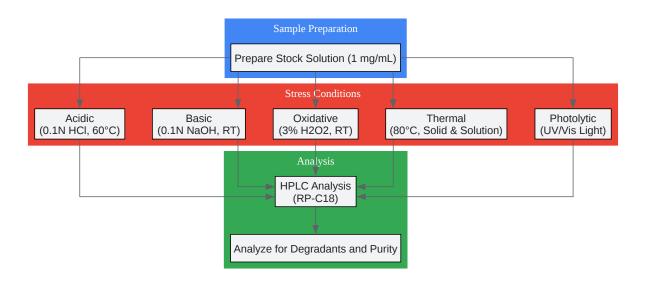




- At each time point, withdraw an aliquot and dilute with the mobile phase for HPLC analysis.[8]
- Thermal Degradation:
 - Place a solid sample in a hot air oven at a specified temperature (e.g., 80°C) for a set duration.[8]
 - Also, heat a solution of the compound in a neutral solvent.[8]
 - At various time points, dissolve the solid sample or dilute the solution sample for HPLC analysis.[8]
- Photolytic Degradation:
 - Expose a solution and a solid sample to UV and visible light in a photostability chamber.[8]
 - Analyze the samples by HPLC at appropriate time intervals.[8]
- HPLC Analysis: Analyze all stressed samples using a suitable reverse-phase HPLC method.
 A C18 column with a gradient elution of water (with 0.1% formic or acetic acid) and
 acetonitrile or methanol is a good starting point.[8] Monitor the chromatograms for the
 appearance of new peaks (degradants) and a decrease in the peak area of the parent
 compound.[8]

Experimental Workflow for Forced Degradation Study:





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Caption: Workflow for the forced degradation study of **2-Bromo-4'-hydroxyacetophenone**.

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